

trimethoxymethane hydrolysis products and mechanism

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Compound Focus: Trimethoxymethane

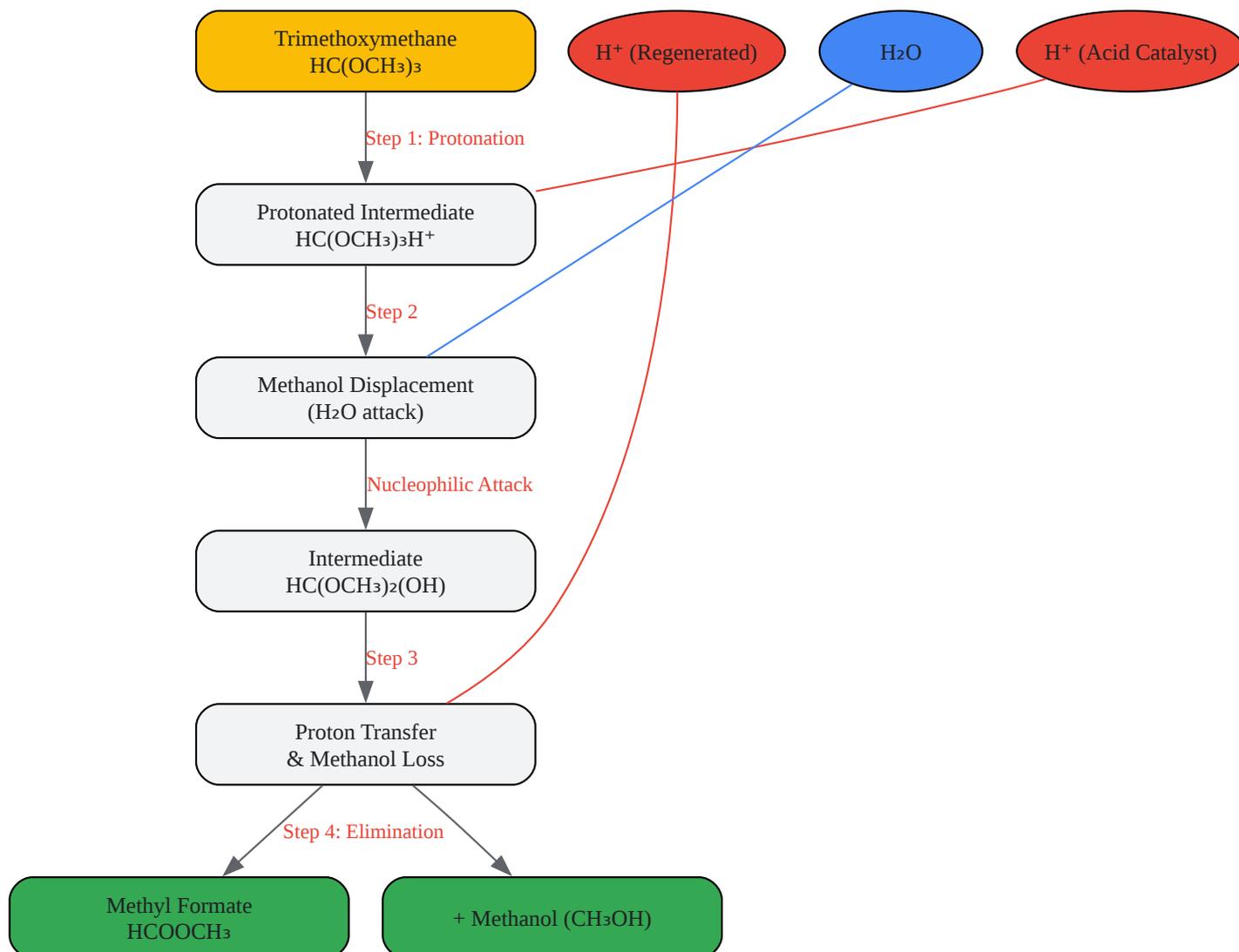
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Reaction Mechanism

The hydrolysis of **trimethoxymethane**, an orthoester, follows a specific pathway due to the electron-deficient nature of its central carbon atom [1]. The mechanism can be visualized as follows:



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This diagram illustrates the core mechanism, which involves:

- **Protonation** of one of the oxygen atoms, making the central carbon even more electrophilic [1].
- **Nucleophilic Attack** by a water molecule, leading to the displacement of a methanol molecule.
- **Formation of Methyl Formate** via proton transfer and elimination of a second methanol molecule, regenerating the acid catalyst [2]. The first methanol is a direct leaving group, while the second is eliminated from the hemi-orthoester intermediate.

Quantitative Stability and Experimental Insights

The stability and hydrolysis rate of the orthoformate group are highly dependent on pH. Experimental data from a study on a protected hydroxytyrosol derivative reveals its kinetic profile [3].

pH Condition	Observed Half-Life ($t_{1/2}$)	Implication
pH 10	25.9 hours	Relatively fast hydrolysis in alkaline conditions [3].
pH 6.5	112.9 hours	Maximum stability around neutral pH [3].
pH < 5	Rapid hydrolysis	Instability under acidic conditions [3].

Detailed Experimental Protocol

The kinetic data above was obtained through the following method [3]:

- **Procedure:** A solution of the orthoformate compound was maintained at a constant temperature of **25°C** and a pre-determined pH.
- **Monitoring:** The reaction progress was tracked using **High-Performance Liquid Chromatography (HPLC)**. Aliquots were analyzed at timed intervals to monitor the decrease in the concentration of the orthoformate and the concurrent formation of the hydrolysis products.
- **Data Analysis:** The half-life ($t_{1/2}$) at each pH was calculated from the concentration-time data.

Key Handling Considerations

For researchers working with **trimethoxymethane**, its hydrolysis properties dictate specific handling protocols [4] [2]:

- **Moisture Sensitivity:** It is hydrolytically unstable and reacts with water. It must be stored under anhydrous conditions in tightly sealed containers [4] [2].
- **Flammability:** It is a **highly flammable** liquid with a low flash point of approximately **13°C (55°F)**. It must be kept away from heat, sparks, and open flames [4] [2].

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